

Application Notes and Protocols for Cyp1B1-IN-8 in Cell-Based Assays

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Compound of Interest

Compound Name: Cyp1B1-IN-8

Cat. No.: B12362191

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Introduction

Cytochrome P450 1B1 (CYP1B1) is a key enzyme in the metabolism of a variety of endogenous and exogenous compounds, including procarcinogens and steroid hormones. Its overexpression in a wide range of human tumors, compared to negligible expression in normal tissues, has positioned it as a significant target for cancer therapy.[1] **Cyp1B1-IN-8** is a potent and highly selective inhibitor of CYP1B1, demonstrating significant potential in overcoming drug resistance and impeding cancer cell motility. This document provides detailed protocols for utilizing **Cyp1B1-IN-8** in various cell-based assays to investigate its therapeutic effects.

Cyp1B1-IN-8 has been identified as a potent inhibitor of CYP1B1 with an IC₅₀ value of 4.14×10^{-5} nM.[2][3] It has been shown to reduce the resistance of A549 non-small cell lung cancer cells to paclitaxel and to inhibit their migration and invasion.[2] These application notes will guide researchers in designing and executing experiments to evaluate the efficacy and mechanism of action of **Cyp1B1-IN-8** in relevant cancer cell line models.

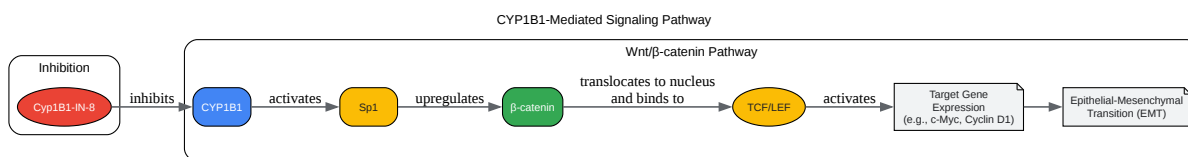
Data Presentation

Table 1: Inhibitory Activity of **Cyp1B1-IN-8**

Compound	Target	IC50 (nM)	Cell Line	Effect	Reference
Cyp1B1-IN-8	CYP1B1	4.14×10^{-5}	A549	Reduces resistance to paclitaxel, inhibits cell migration and invasion.	[2][3]

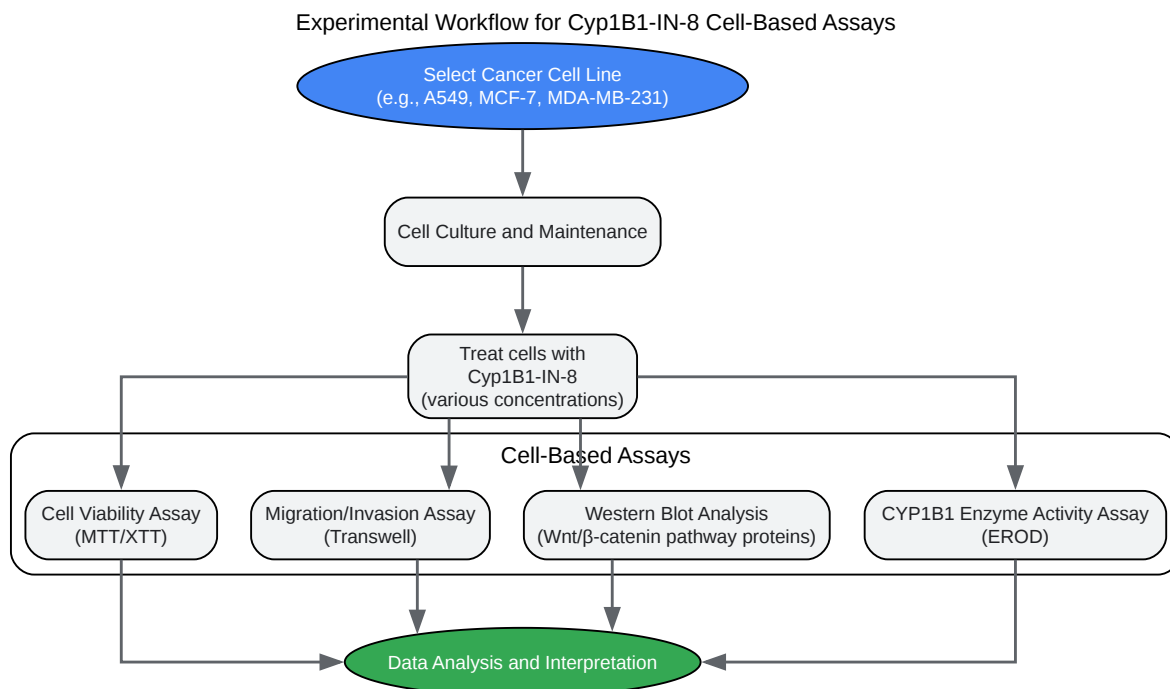
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway influenced by Cyp1B1 and the general experimental workflow for assessing the impact of **Cyp1B1-IN-8**.



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Caption: Diagram of the CYP1B1-mediated Wnt/β-catenin signaling pathway.



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